

ML094: A Potent and Selective Tool for Investigating 15-Lipoxygenase-1

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Compound of Interest

Compound Name: ML094

Cat. No.: B1663232

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Application Notes and Protocols for Researchers

ML094 is a highly potent and selective small molecule inhibitor of human 15-lipoxygenase-1 (15-LOX-1), an enzyme implicated in a range of physiological and pathological processes, including inflammation, cancer, and neurodegenerative diseases. These application notes provide researchers, scientists, and drug development professionals with comprehensive information on the use of **ML094** as a tool compound for in vitro studies.

Introduction

ML094 emerged from a quantitative high-throughput screen as a novel and potent inhibitor of human 15-LOX-1. Its high selectivity against other lipoxygenase isoforms and cyclooxygenase enzymes makes it a valuable tool for elucidating the specific roles of 15-LOX-1 in biological systems. However, it is crucial to note that **ML094** exhibits poor cell permeability, limiting its utility in cell-based assays. For cellular and in vivo studies, the successor compound, ML351, which possesses improved cell permeability, is recommended.

Quantitative Data

The inhibitory activity and selectivity of **ML094** have been characterized in biochemical assays. The following table summarizes the key quantitative data for **ML094**.

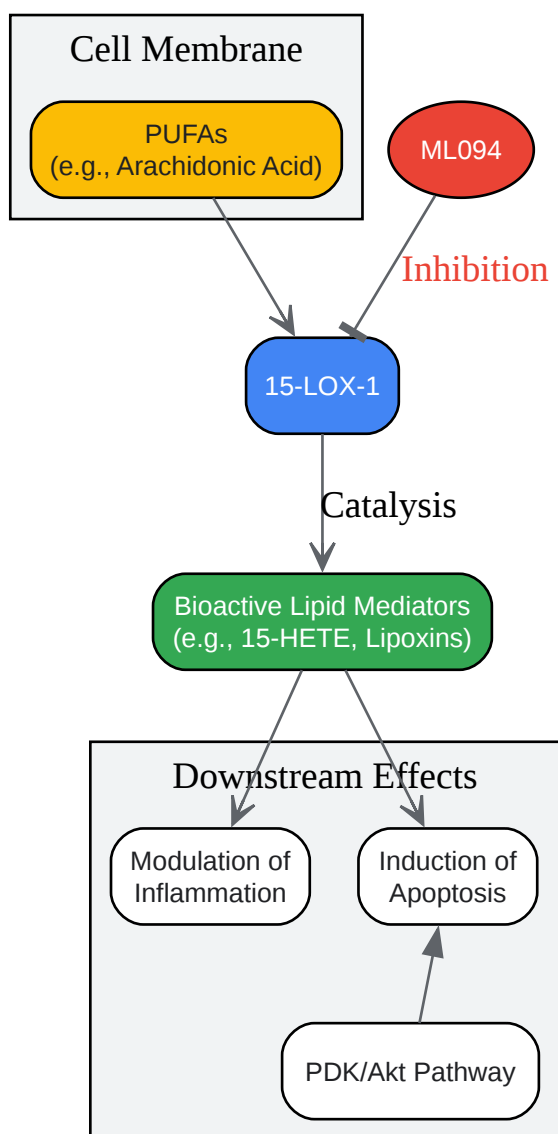
Target Enzyme	IC50	Selectivity Fold
Human 15-LOX-1	14 nM	-
Human 5-LOX	>100 µM	>7140
Human 12-LOX	>100 µM	>7140
Human 15-LOX-2	>100 µM	>7140
Ovine COX-1	>100 µM	>7140
Human COX-2	>100 µM	>7140

Data derived from the discovery publication of the **ML094** chemotype, which states >7500-fold selectivity. For the purpose of this table, a conservative estimate of >100 µM for off-target activity is used to calculate the selectivity fold.

Mechanism of Action and Signaling Pathway

ML094 acts as a potent inhibitor of 15-LOX-1, an enzyme that catalyzes the dioxygenation of polyunsaturated fatty acids, such as arachidonic acid and linoleic acid, to produce bioactive lipid mediators. 15-LOX-1 is a key player in the inflammatory cascade and has been shown to be involved in the biosynthesis of specialized pro-resolving mediators (SPMs), including lipoxins, which are critical for the resolution of inflammation.

In certain pathological contexts, such as in some cancers, 15-LOX-1 activity has been linked to the promotion of apoptosis through the PDK/Akt signaling pathway. By inhibiting 15-LOX-1, **ML094** can be used to probe the downstream effects of this enzyme in various signaling cascades.



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Figure 1: Simplified signaling pathway of 15-LOX-1 and the inhibitory action of **ML094**.

Experimental Protocols

The following are detailed protocols for key experiments involving **ML094**.

Protocol 1: In Vitro Biochemical Assay for 15-LOX-1 Inhibition

This protocol describes a spectrophotometric assay to determine the IC₅₀ value of **ML094** against purified human 15-LOX-1.

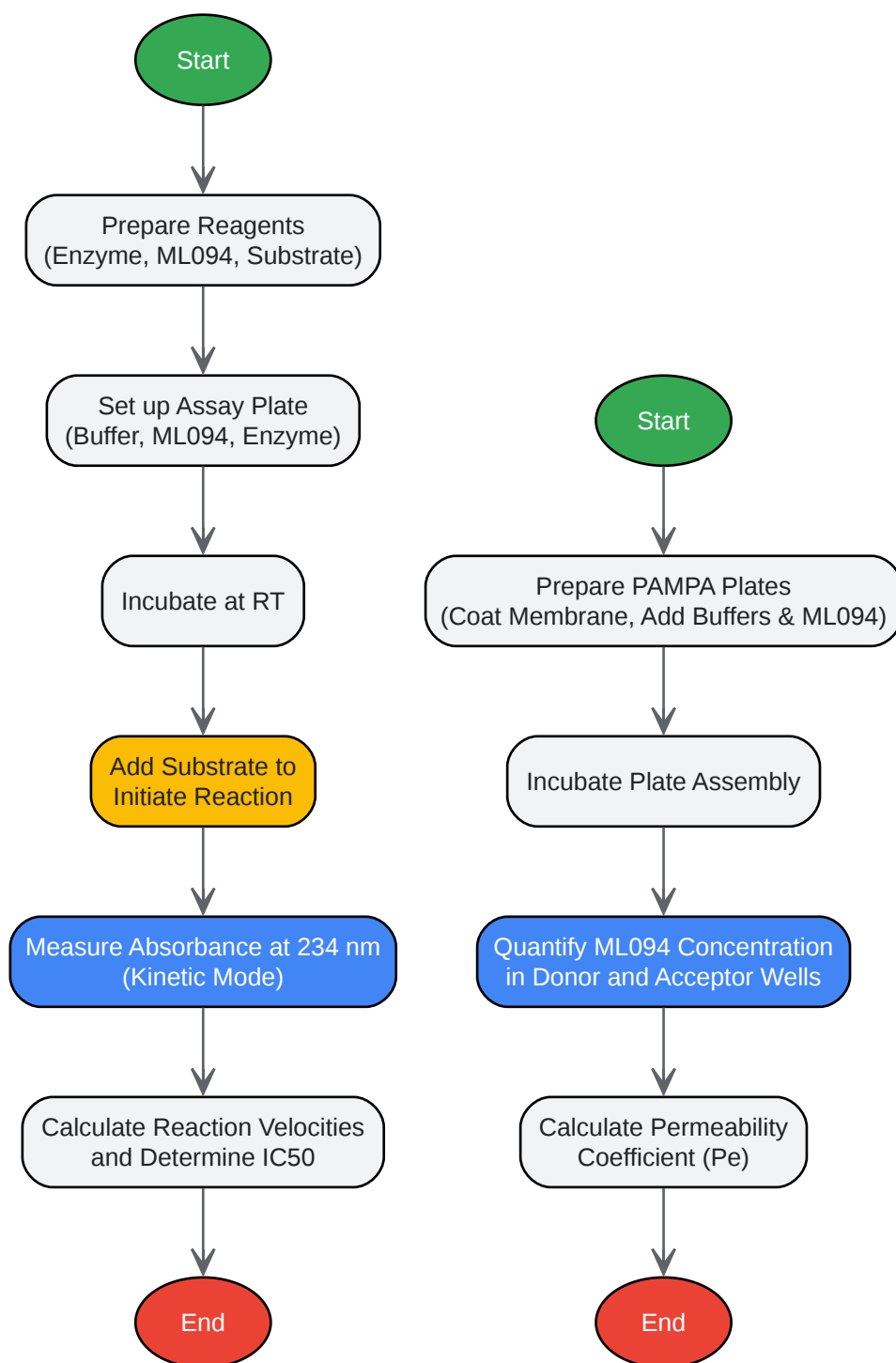
Materials:

- Purified human 15-LOX-1 enzyme
- **ML094** stock solution (in DMSO)
- Arachidonic acid substrate solution
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.4)
- 96-well UV-transparent microplate
- Microplate reader capable of measuring absorbance at 234 nm

Procedure:

- Prepare Reagents:
 - Dilute the purified 15-LOX-1 enzyme to the desired concentration in cold assay buffer.
 - Prepare a serial dilution of **ML094** in DMSO, and then dilute further in assay buffer to the final desired concentrations. The final DMSO concentration in the assay should be kept constant (e.g., <1%).
 - Prepare the arachidonic acid substrate solution in assay buffer.
- Assay Setup:
 - In the 96-well microplate, add the following to each well:
 - Assay buffer
 - **ML094** solution at various concentrations (or DMSO for control)
 - 15-LOX-1 enzyme solution

- Incubate the plate at room temperature for a specified period (e.g., 10 minutes) to allow for inhibitor binding.
- Initiate Reaction and Measurement:
 - Initiate the enzymatic reaction by adding the arachidonic acid substrate solution to all wells.
 - Immediately place the microplate in the reader and measure the increase in absorbance at 234 nm over time (kinetic mode). The product of the 15-LOX-1 reaction, a conjugated diene, absorbs light at this wavelength.
- Data Analysis:
 - Calculate the initial reaction velocity (rate of change in absorbance) for each concentration of **ML094**.
 - Normalize the velocities to the DMSO control (100% activity).
 - Plot the percentage of inhibition against the logarithm of the **ML094** concentration and fit the data to a dose-response curve to determine the IC50 value.



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